

Technical Guide: Physical Properties of Sodium N-chlorobenzenesulfonamide Trihydrate

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Compound of Interest

Compound Name: Sodium N-chlorobenzenesulfonamide

Cat. No.: B8699149

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Introduction

Sodium N-chlorobenzenesulfonamide, commonly known as Chloramine-B, is an organochlorine compound widely utilized as a disinfectant and an oxidizing agent in various chemical syntheses.^{[1][2][3][4]} Its efficacy and stability are often attributed to its hydrated forms, with the trihydrate being a common commercially available variant. A thorough understanding of the physical properties of **Sodium N-chlorobenzenesulfonamide** trihydrate is paramount for its handling, formulation, and application in research and development. This technical guide provides a comprehensive overview of the key physical characteristics of this compound, supported by detailed experimental protocols for their determination.

Core Physical Properties

The physical properties of **Sodium N-chlorobenzenesulfonamide** trihydrate are summarized in the table below, providing a consolidated reference for researchers.

Property	Value	Source(s)
Chemical Name	Sodium N-chlorobenzenesulfonamide trihydrate	-
Common Names	Chloramine-B trihydrate	-
CAS Number	17440-73-2	[5]
Molecular Formula	C ₆ H ₅ ClNNaO ₂ S·3H ₂ O	[5]
Molecular Weight	267.66 g/mol	[5]
Appearance	White to light yellow crystalline powder	[6][7]
Odor	Faint chlorine odor	[8]
Melting Point	170-173 °C (Decomposes)	[8][9]
Solubility	Soluble in 20 parts water; more soluble in hot water. Soluble in ethanol. Very sparingly soluble in ether and chloroform.	[8][10]
Decomposition	Undergoes endothermic transition between 80°C and 125°C with mass loss, followed by an exothermic transition at 188°C.	[11][12]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **Sodium N-chlorobenzenesulfonamide** trihydrate. These protocols are based on standard laboratory practices.

Determination of Melting Point

The melting point of **Sodium N-chlorobenzenesulfonamide** trihydrate is determined using the capillary method with a melting point apparatus.^{[5][7][8][9]}

Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- **Sodium N-chlorobenzenesulfonamide** trihydrate sample
- Spatula
- Mortar and pestle (optional, for fine powder)

Procedure:

- Ensure the **Sodium N-chlorobenzenesulfonamide** trihydrate sample is a fine, dry powder. If necessary, gently grind the crystals in a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a rapid setting to quickly determine an approximate melting range.
- Allow the apparatus to cool.
- Prepare a new capillary with the sample and place it in the apparatus.
- Set the heating rate to a slow and steady increase, typically 1-2°C per minute, as the temperature approaches the approximate melting point.^[8]
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point.

- It is important to note that the compound decomposes around its melting point, which may be observed as discoloration or gas evolution.[\[11\]](#)[\[12\]](#)

Determination of Solubility

The solubility of **Sodium N-chlorobenzenesulfonamide** trihydrate in water and other solvents can be determined qualitatively and quantitatively.

2.1 Qualitative Solubility Test

Materials:

- Test tubes and rack
- **Sodium N-chlorobenzenesulfonamide** trihydrate sample
- Solvents (e.g., deionized water, ethanol, ether, chloroform)
- Spatula
- Vortex mixer (optional)

Procedure:

- Add approximately 10-20 mg of the sample to a clean, dry test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Agitate the mixture vigorously for 1-2 minutes using a vortex mixer or by flicking the test tube.
- Observe the mixture. If the solid dissolves completely, it is considered soluble. If some solid remains, it is partially soluble or insoluble.
- For water solubility, test at both room temperature and with gentle heating to observe the increase in solubility.[\[8\]](#)

2.2 Quantitative Solubility Determination (Shake-Flask Method)

Materials:

- Conical flasks with stoppers
- Analytical balance
- Constant temperature water bath with shaker
- Filtration apparatus (e.g., syringe filters)
- UV-Vis Spectrophotometer or HPLC
- Volumetric flasks and pipettes

Procedure:

- Prepare a saturated solution by adding an excess amount of **Sodium N-chlorobenzenesulfonamide** trihydrate to a known volume of the solvent in a conical flask.
- Seal the flask and place it in a constant temperature shaking water bath (e.g., 25°C) for a sufficient time (e.g., 24-48 hours) to reach equilibrium.
- After equilibration, allow the solution to stand for a short period to let undissolved solid settle.
- Carefully withdraw a known volume of the supernatant and filter it to remove any undissolved particles.
- Quantify the concentration of the dissolved compound in the filtrate using a suitable analytical method such as UV-Vis spectrophotometry or HPLC, against a pre-prepared calibration curve.
- The determined concentration represents the solubility of the compound in the specific solvent at that temperature.

Thermal Analysis (Decomposition)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are employed to study the thermal decomposition of **Sodium N-chlorobenzenesulfonamide** trihydrate.[\[11\]](#)

[12][13][14][15]

Materials:

- TGA/DSC instrument
- Sample pans (e.g., aluminum)
- **Sodium N-chlorobenzenesulfonamide** trihydrate sample
- Inert gas supply (e.g., nitrogen)

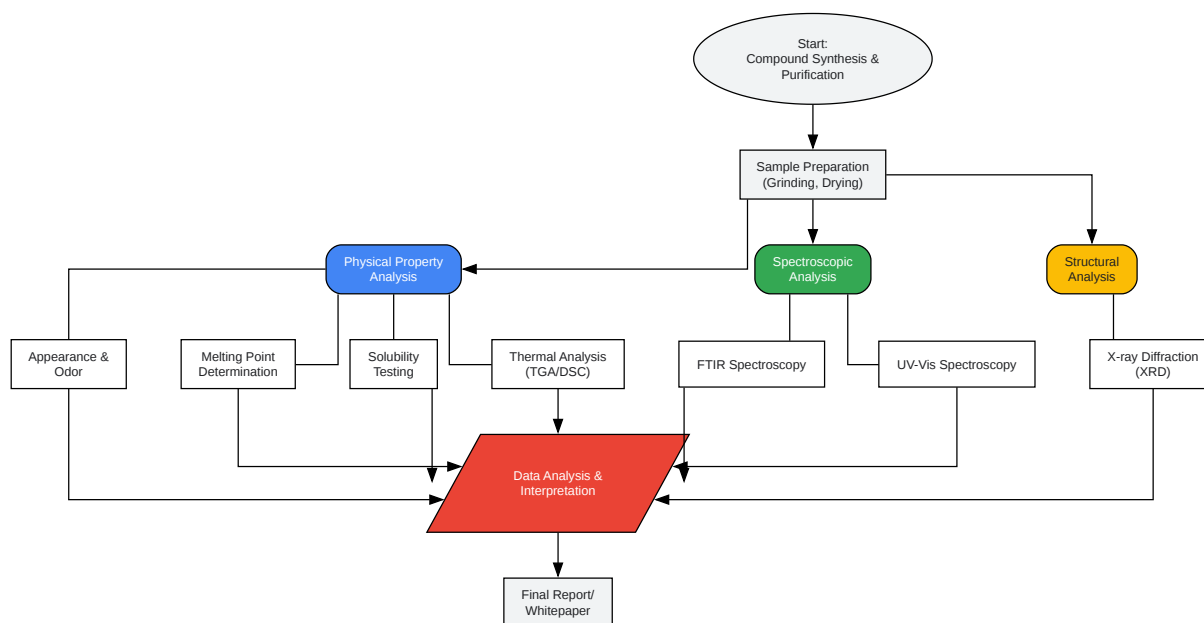
Procedure:

- Calibrate the TGA/DSC instrument according to the manufacturer's instructions.
- Accurately weigh a small amount of the sample (typically 2-5 mg) into a sample pan.
- Place the sample pan in the instrument furnace.
- Heat the sample under a controlled nitrogen atmosphere at a constant heating rate (e.g., 10°C/min) over a specified temperature range (e.g., 30°C to 250°C).
- The TGA will record the mass loss of the sample as a function of temperature, indicating the loss of water of hydration and subsequent decomposition.[11][12]
- The DSC will measure the heat flow to or from the sample, revealing endothermic events (like dehydration) and exothermic events (like decomposition).[11][12]

Visualizations

Workflow for Physical Property Characterization

The following diagram illustrates a general workflow for the physical and chemical characterization of a compound such as **Sodium N-chlorobenzenesulfonamide** trihydrate.

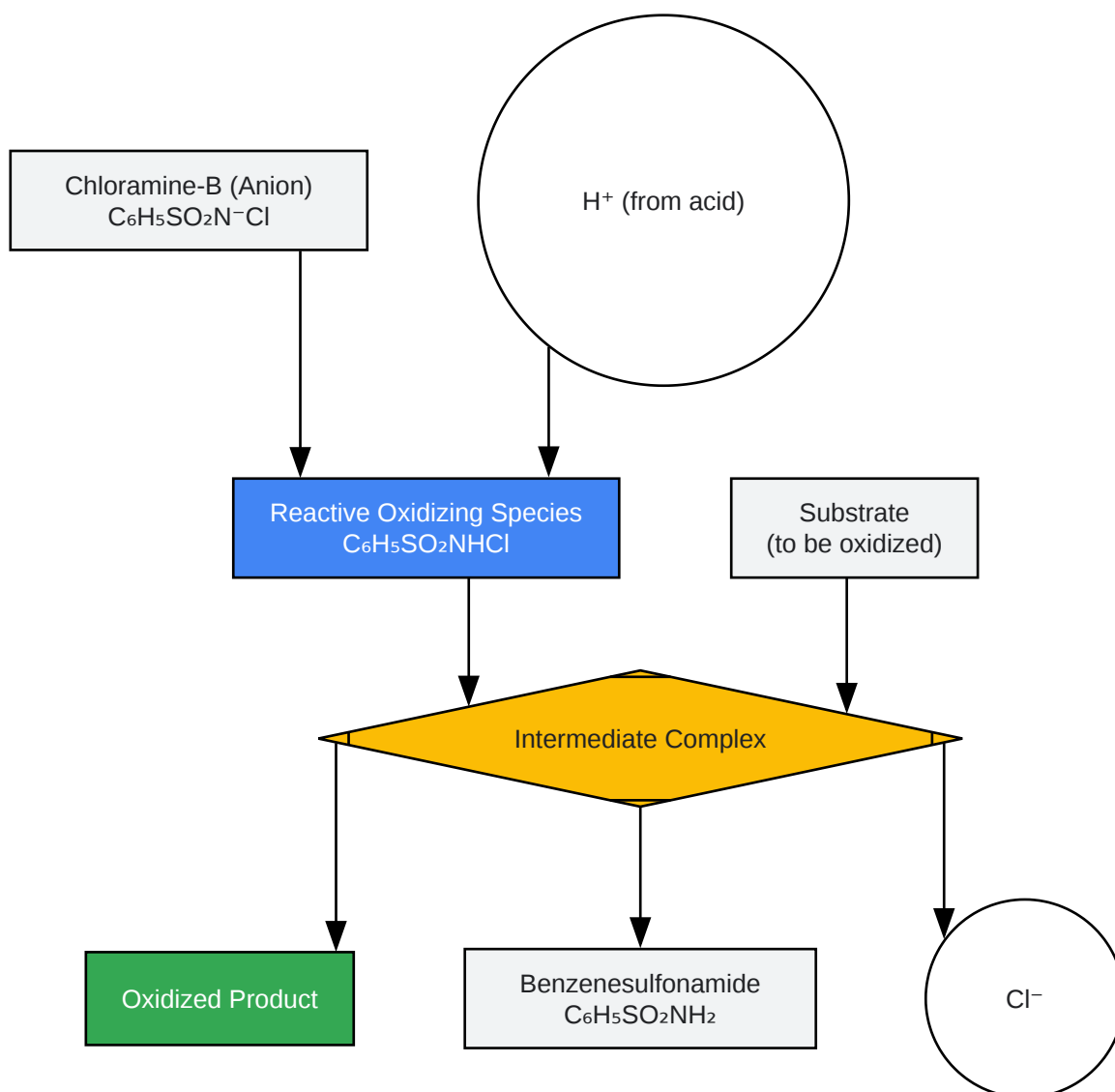


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Workflow for the physical characterization of a chemical compound.

As no specific biological signaling pathways involving **Sodium N-chlorobenzenesulfonamide trihydrate** were identified, a diagram illustrating its reaction mechanism as an oxidizing agent is provided below. In acidic solution, Chloramine-B can form the reactive oxidizing species, benzenesulfonylhypochlorite ($\text{C}_6\text{H}_5\text{SO}_2\text{NHCl}$), which then participates in oxidation reactions.

[16]



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Generalized reaction mechanism of Chloramine-B as an oxidizing agent.

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